Technical Support Center: Synthesis of 2-(2,4-Difluorophenoxy)-3-nitropyridine

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Compound of Interest

Compound Name:	*2-(2,4-Difluorophenoxy)-3-nitropyridine*
CAS No.:	*175135-62-3*
Cat. No.:	*B063356*

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Welcome to the technical support center for the synthesis of **2-(2,4-Difluorophenoxy)-3-nitropyridine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into optimizing this crucial synthetic transformation. We will move beyond simple procedural steps to explore the underlying chemical principles, enabling you to troubleshoot and enhance your reaction yields effectively.

Reaction Overview: The Nucleophilic Aromatic Substitution (SNAr) Pathway

The synthesis of **2-(2,4-Difluorophenoxy)-3-nitropyridine** is a classic example of a Nucleophilic Aromatic Substitution (SNAr) reaction. The process involves the displacement of a halide (typically chloride) from an electron-deficient pyridine ring by a nucleophile, in this case, 2,4-difluorophenoxide. The reaction is facilitated by the strong electron-withdrawing nitro group ($-NO_2$) positioned ortho to the leaving group, which stabilizes the negatively charged intermediate.[1]

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The mechanism proceeds via a two-step addition-elimination pathway. First, the deprotonated 2,4-difluorophenol attacks the carbon atom bearing the leaving group, forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[2] The reaction's rate-determining step is typically the formation of this complex.[3] In the second, faster step, the leaving group (chloride) is eliminated, and the aromaticity of the pyridine ring is restored, yielding the final product.

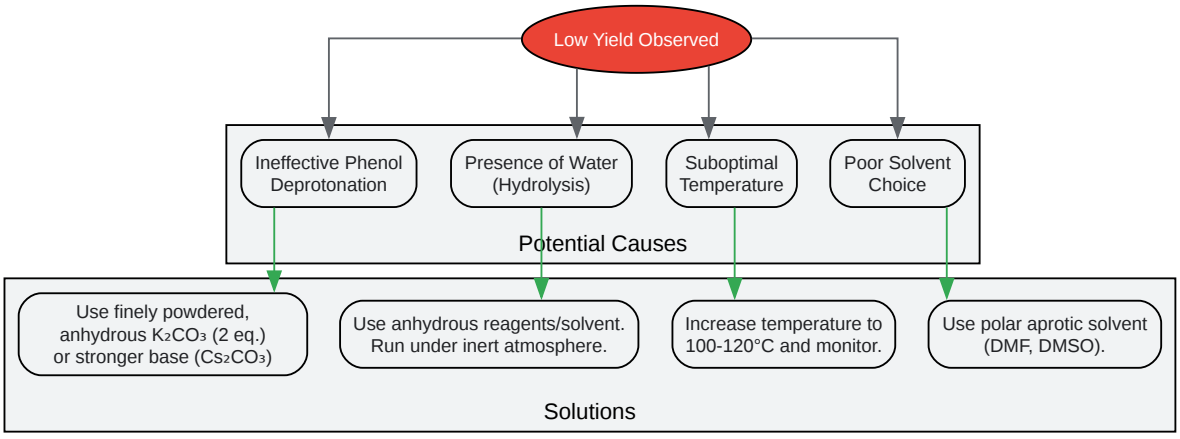


Figure 2: Troubleshooting Low Yield

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Design, Synthesis, and Molecular Evaluation of SNAr-Reactive N-(6-Fluoro-3-Nitropyridin-2-yl)Isoquinolin-3-Amines as Covalent USP7 Inhibitors Reveals an Unconventional Binding

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